

Technical Guide: Physicochemical Properties and Synthesis of 4-Aminobenzotrifluoride Hydrochloride

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Compound of Interest

Compound Name: 4-Aminobenzotrifluoride
hydrochloride

Cat. No.: B1333392

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and analysis of **4-Aminobenzotrifluoride hydrochloride** (also known as 4-(Trifluoromethyl)aniline hydrochloride). This compound is a key intermediate in the synthesis of various pharmaceuticals, agrochemicals, and dyes.^[1] Its trifluoromethyl group significantly influences its chemical reactivity, solubility, and biological activity, making it a valuable building block in medicinal chemistry.^{[1][2]}

Physicochemical Data

The key physicochemical properties of **4-Aminobenzotrifluoride hydrochloride** are summarized in the table below.

| Property | Value | Source |
|--------------------|--|--------|
| Melting Point | 202 °C | [1][3] |
| Molecular Formula | C ₇ H ₇ ClF ₃ N | [1] |
| Molecular Weight | 197.59 g/mol | [1] |
| Appearance | White to light yellow powder/crystal | [1][3] |
| Purity (typical) | ≥ 98% (HPLC) | [1][3] |
| CAS Number | 90774-69-9 | [1] |
| Storage Conditions | Room temperature, under inert gas, in a cool, dark, and dry place.[3] The compound is noted to be hygroscopic. | [3] |

Experimental Protocols

Synthesis of 4-Aminobenzotrifluoride Hydrochloride

A common method for the preparation of aniline hydrochloride salts is through the reaction of the free aniline with hydrochloric acid. The following is a generalized protocol based on the synthesis of similar compounds.[4]

Materials:

- 4-Aminobenzotrifluoride (free base)
- Anhydrous solvent (e.g., Methanol, Ethanol, or Diethyl Ether)
- Anhydrous Hydrogen Chloride (HCl) gas or a solution of HCl in an anhydrous solvent

Procedure:

- Dissolve 4-Aminobenzotrifluoride in the chosen anhydrous solvent in a reaction vessel equipped with a stirring mechanism.

- Cool the solution in an ice bath.
- Slowly bubble anhydrous HCl gas through the stirred solution or add the anhydrous HCl solution dropwise.
- Continue the addition of HCl until the pH of the solution is acidic (a pH of approximately 0.5 is cited in a similar synthesis).[4]
- A precipitate of **4-Aminobenzotrifluoride hydrochloride** will form.
- Collect the solid product by filtration.
- Wash the filter cake with a small amount of the cold anhydrous solvent to remove any unreacted starting material or excess HCl.
- Dry the purified white to light yellow solid product under vacuum.

Determination of Melting Point

The melting point of **4-Aminobenzotrifluoride hydrochloride** can be determined using the capillary melting point method. This is a standard and widely used technique for determining the melting point of a solid crystalline compound.

Materials:

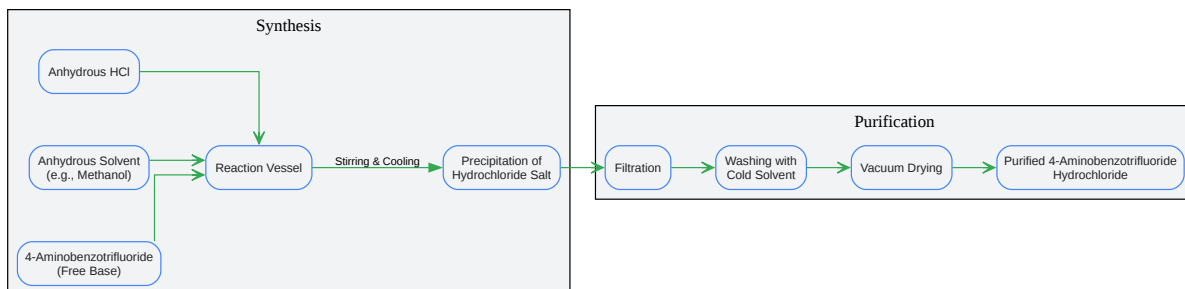
- Purified **4-Aminobenzotrifluoride hydrochloride**
- Melting point capillary tube (sealed at one end)
- Melting point apparatus or an oil bath setup
- Thermometer

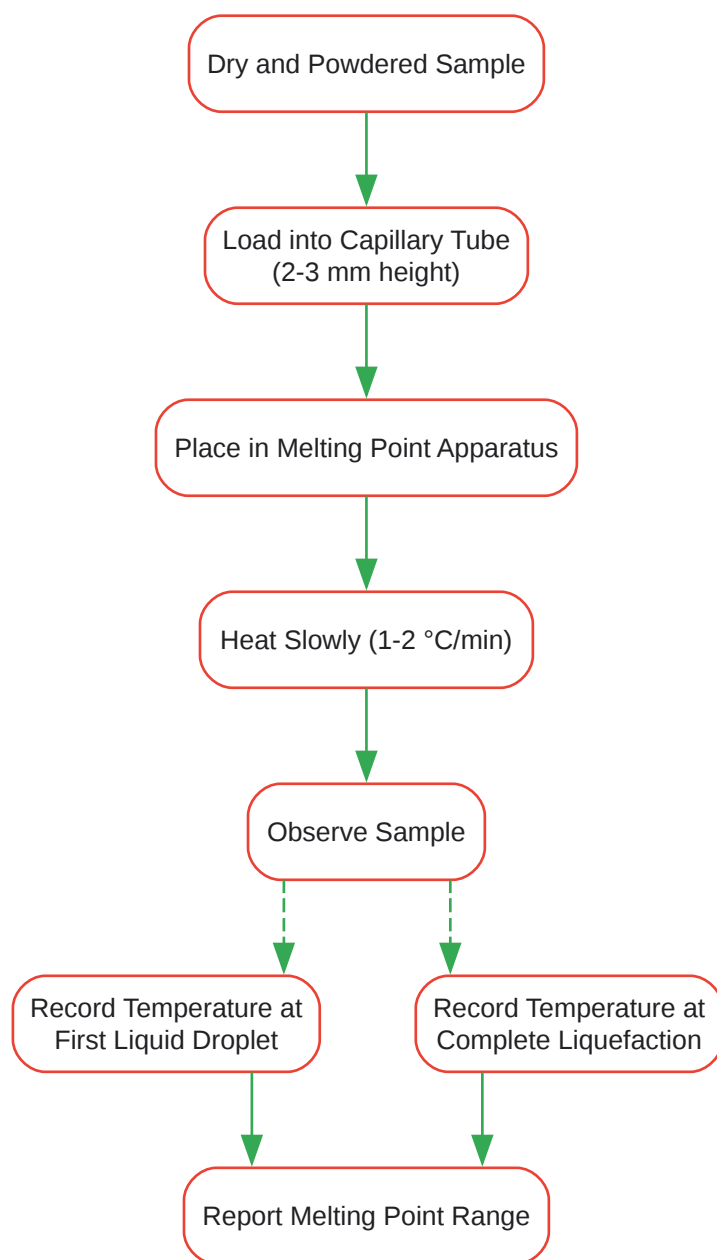
Procedure:

- Ensure the sample of **4-Aminobenzotrifluoride hydrochloride** is dry and finely powdered.
- Introduce a small amount of the powdered sample into the open end of a capillary tube.

- Tap the sealed end of the capillary tube gently on a hard surface to pack the solid into the bottom. The packed sample height should be 2-3 mm.^[5]
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the sample at a steady and slow rate, typically 1-2 °C per minute, especially when approaching the expected melting point.^[5]
- Observe the sample through the magnifying lens.
- Record the temperature at which the first droplet of liquid appears (the beginning of melting).
- Record the temperature at which the entire sample has completely melted into a clear liquid (the end of melting).
- The melting point is reported as the range between these two temperatures. For a pure substance, this range is typically narrow.

Visualizations





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References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 4-(Trifluoromethyl)aniline Hydrochloride | 90774-69-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 4. CN103709045A - Preparation method of 4-chlorine-3-trifluoromethyl aniline hydrochloride - Google Patents [patents.google.com]
- 5. chem.libretexts.org [chem.libretexts.org]
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